

# TTK21: A Technical Guide for Studying Epigenetic Modifications

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## Compound of Interest

Compound Name: TTK21

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This document provides an in-depth technical overview of **TTK21**, a potent small-molecule activator of the CREB-binding protein (CBP) and p300 histone acetyltransferases (HATs). It is designed to serve as a comprehensive resource for researchers utilizing **TTK21** to investigate the role of histone acetylation in various biological processes, from neuroregeneration to cognitive function.

## Introduction to TTK21

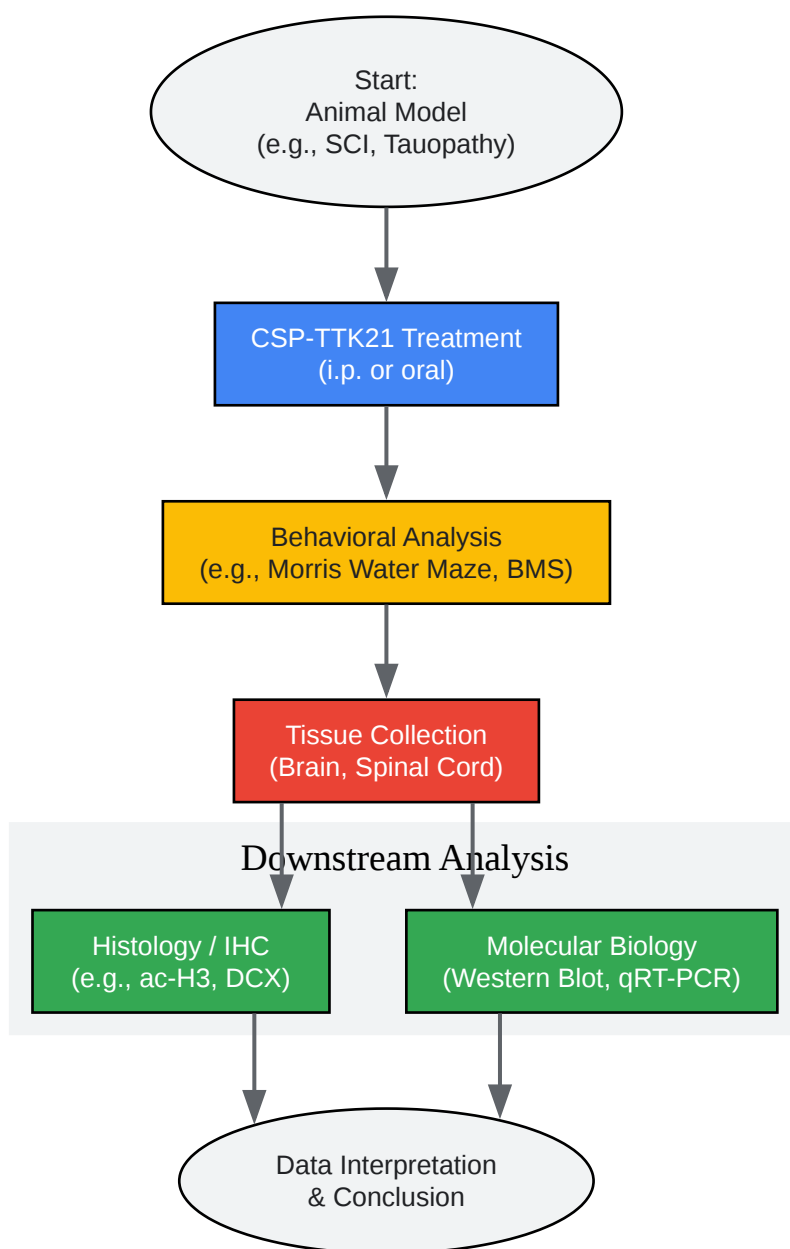
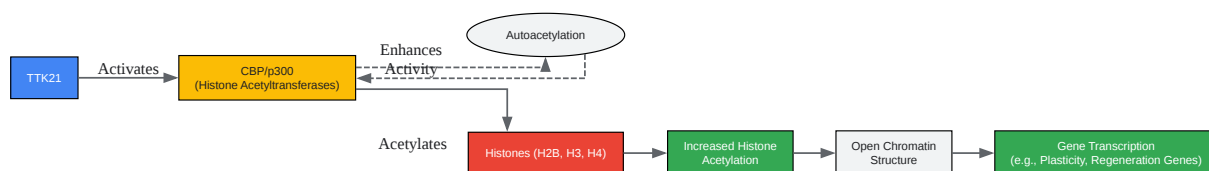
**TTK21** (N-(4-chloro-3-trifluoromethyl-phenyl)-2-N-propoxy-benzamide) is a selective activator of the CBP/p300 family of histone acetyltransferases.<sup>[1][2]</sup> These enzymes play a critical role in epigenetic regulation by catalyzing the transfer of acetyl groups to lysine residues on histone tails. This modification typically neutralizes the positive charge of histones, leading to a more relaxed chromatin structure and enhanced gene transcription. Due to the central role of CBP/p300 in regulating gene expression programs essential for synaptic plasticity, memory, and neuronal health, **TTK21** has emerged as a valuable chemical tool.<sup>[3][4]</sup>

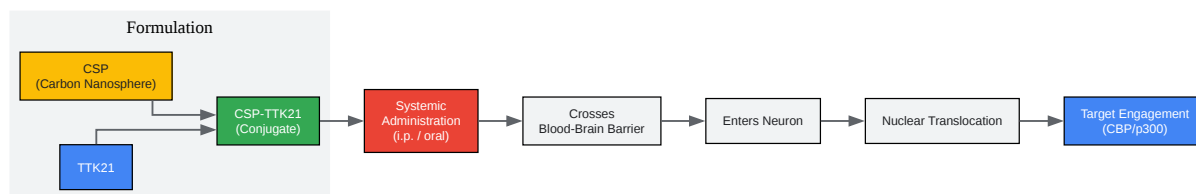
A key challenge with **TTK21** is its limited cell permeability on its own.<sup>[1]</sup> To overcome this, it is often conjugated with glucose-based carbon nanospheres (CSP), creating CSP-**TTK21**.<sup>[1][5]</sup> This conjugation allows the molecule to efficiently cross the blood-brain barrier and cell membranes, making it suitable for both in vitro and in vivo applications.<sup>[1][5]</sup> Research has demonstrated that CSP-**TTK21** administration can promote neurogenesis, extend memory

duration, and facilitate axonal regeneration in animal models of spinal cord injury and neurodegenerative diseases.[\[1\]](#)[\[6\]](#)[\[7\]](#)

## Mechanism of Action

**TTK21** functions by directly activating the acetyltransferase activity of both CBP and its functional ortholog, p300.[\[1\]](#) This activation is concentration-dependent and is thought to involve the induction of p300/CBP autoacetylation.[\[1\]](#)[\[8\]](#) The subsequent increase in histone acetylation, particularly on H2B, H3, and H4 tails, alters the chromatin landscape.[\[1\]](#)[\[2\]](#)[\[7\]](#) This epigenetic remodeling facilitates the recruitment of transcription factors and RNA polymerase, leading to the expression of genes involved in neuronal function, plasticity, and regeneration.[\[4\]](#)  
[\[6\]](#)[\[9\]](#)





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